

# The Pyrophoric Nature of Sodium Triethylborohydride: An In-depth Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Sodium triethylborohydride

Cat. No.: B107655

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Executive Summary

**Sodium triethylborohydride** ( $\text{NaBH}(\text{C}_2\text{H}_5)_3$ ), a powerful and versatile reducing agent, is widely utilized in synthetic chemistry. However, its utility is matched by its significant hazard profile, most notably its pyrophoric nature—the tendency to spontaneously ignite upon contact with air. This guide provides a comprehensive technical overview of the chemical principles underlying this hazardous property, detailing its reactivity with air and moisture, the thermodynamics driving these reactions, and the mechanisms of ignition. This document also outlines experimental protocols for the safe handling and characterization of this reagent and presents key data in a structured format to inform risk assessments and ensure safe laboratory practices.

## Introduction

**Sodium triethylborohydride** is an organoboron compound that is commercially available as a solution, typically in toluene or tetrahydrofuran (THF).[1][2] Its high reactivity makes it an effective reducing agent for a variety of functional groups in organic synthesis.[3] However, this reactivity is also the source of its primary hazard: pyrophoricity. Understanding the fundamental chemical and physical properties of **sodium triethylborohydride** is paramount for its safe handling and effective use in research and development.

## Physicochemical and Hazardous Properties

A summary of the key physicochemical and hazardous properties of **sodium triethylborohydride** is provided in Table 1. This information is critical for a foundational understanding of the risks associated with this compound.

Property	Value	Source(s)
Chemical Formula	NaBH(C <sub>2</sub> H <sub>5</sub> ) <sub>3</sub>	[1]
Molar Mass	121.99 g/mol	
Appearance	Colorless solid (often supplied as a solution)	[1]
Main Hazard	Pyrophoric; spontaneously ignites in air.	[1]
Reactivity with Water	Reacts violently to release flammable gases.	
GHS Hazard Statements	H225, H261, H304, H314, H336, H361d, H373, H412	

Table 1: Physicochemical and Hazardous Properties of **Sodium Triethylborohydride**

## The Chemistry of Pyrophoricity: Reaction with Air

The spontaneous ignition of **sodium triethylborohydride** in air is a complex process driven by a highly exothermic oxidation reaction. The mechanism is analogous to that of triethylborane, involving a free-radical chain reaction.[4][5][6][7][8]

### Initiation

The process begins with the reaction of **sodium triethylborohydride** with molecular oxygen, leading to the formation of ethyl radicals (Et•).[8]

Initiation Step:  $\text{Et}_3\text{B-H}^-\text{Na}^+ + \text{O}_2 \rightarrow \text{Et}_2\text{B-H}^-\text{Na}^+ + \text{EtOO}\bullet$

### Propagation

The generated ethyl radical rapidly reacts with oxygen to form an ethylperoxy radical (EtOO•). This radical then reacts with another molecule of **sodium triethylborohydride** to produce diethyl(ethylperoxy)borane (Et<sub>2</sub>BOOEt) and a new ethyl radical, thus propagating the chain reaction.[8]

Propagation Steps:

- $\text{Et}\cdot + \text{O}_2 \rightarrow \text{EtOO}\cdot$
- $\text{EtOO}\cdot + \text{Et}_3\text{B-H}^-\text{Na}^+ \rightarrow \text{Et}_2\text{BOOEt} + \text{Et}\cdot + \text{NaH}$

## Thermodynamics

The strong thermodynamic driving force for this reaction is the formation of highly stable boron-oxygen bonds at the expense of weaker boron-carbon bonds. The bond dissociation energy of a B-O bond is significantly higher than that of a B-C bond, leading to a highly exothermic reaction.

Bond	Bond Dissociation Energy (kJ/mol)
B-C	~360-380
B-O	~520-809

Table 2: Comparison of Boron-Carbon and Boron-Oxygen Bond Energies

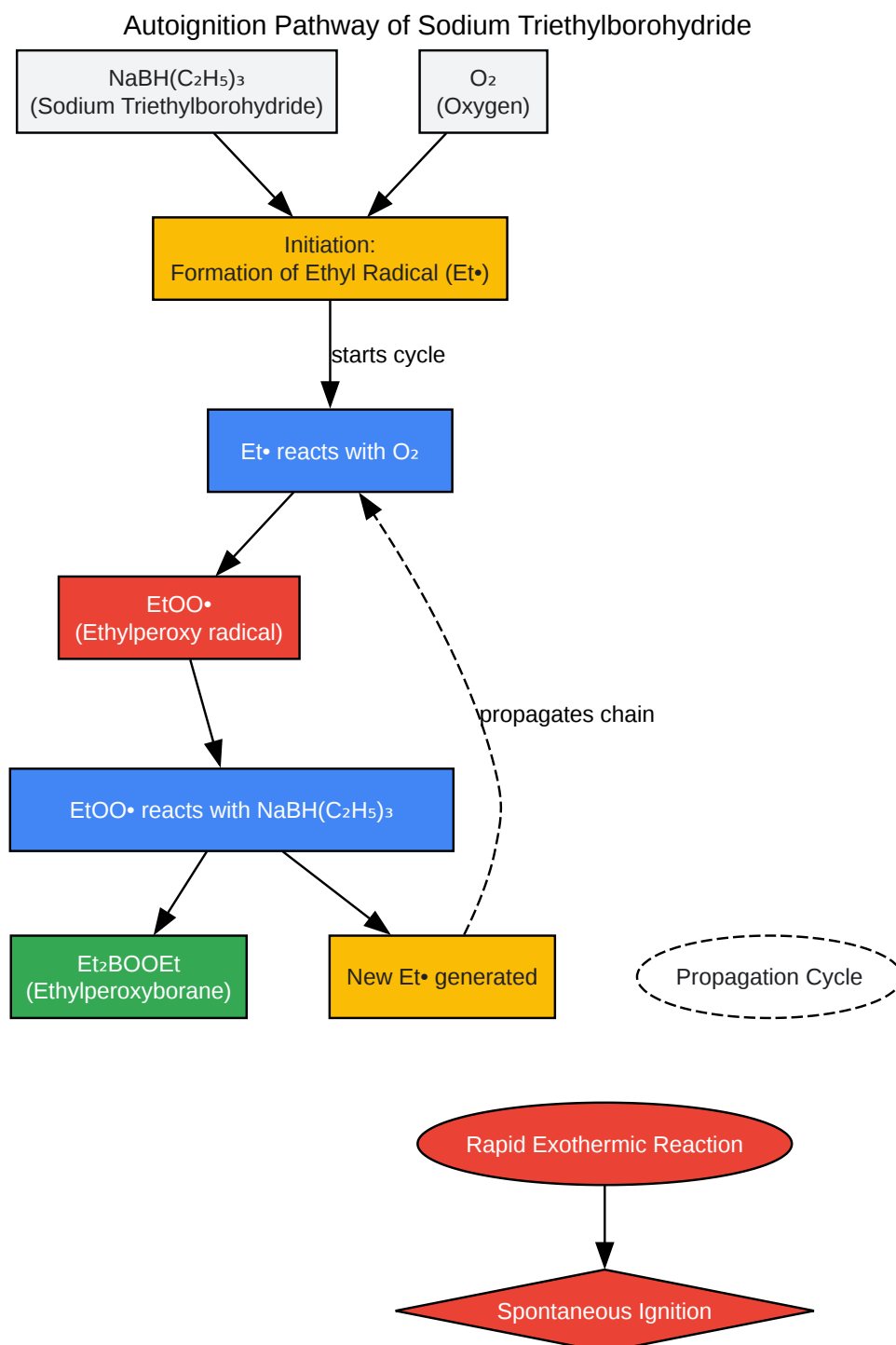
This large release of energy is sufficient to ignite the flammable organic components of the molecule and any flammable solvent present.

## Overall Reaction and Byproducts

The complete combustion of **sodium triethylborohydride** in the presence of excess oxygen yields sodium borate, carbon dioxide, and water. Incomplete combustion can lead to the formation of carbon monoxide and various boron oxides.

Balanced Combustion Equation (Idealized):  $2 \text{NaBH}(\text{C}_2\text{H}_5)_3(\text{l}) + 21 \text{O}_2(\text{g}) \rightarrow \text{Na}_2\text{B}_2\text{O}_4(\text{s}) + 12 \text{CO}_2(\text{g}) + 16 \text{H}_2\text{O}(\text{g})$

The pyrophoric nature is a result of the rapid, uncontrolled nature of this oxidation process upon exposure to air.



[Click to download full resolution via product page](#)

Autoignition mechanism of **sodium triethylborohydride**.

## Reactivity with Water

**Sodium triethylborohydride** reacts violently with water and other protic solvents.[3] This hydrolysis reaction is also highly exothermic and produces flammable hydrogen gas, which can be ignited by the heat of the reaction, posing a significant fire and explosion hazard.

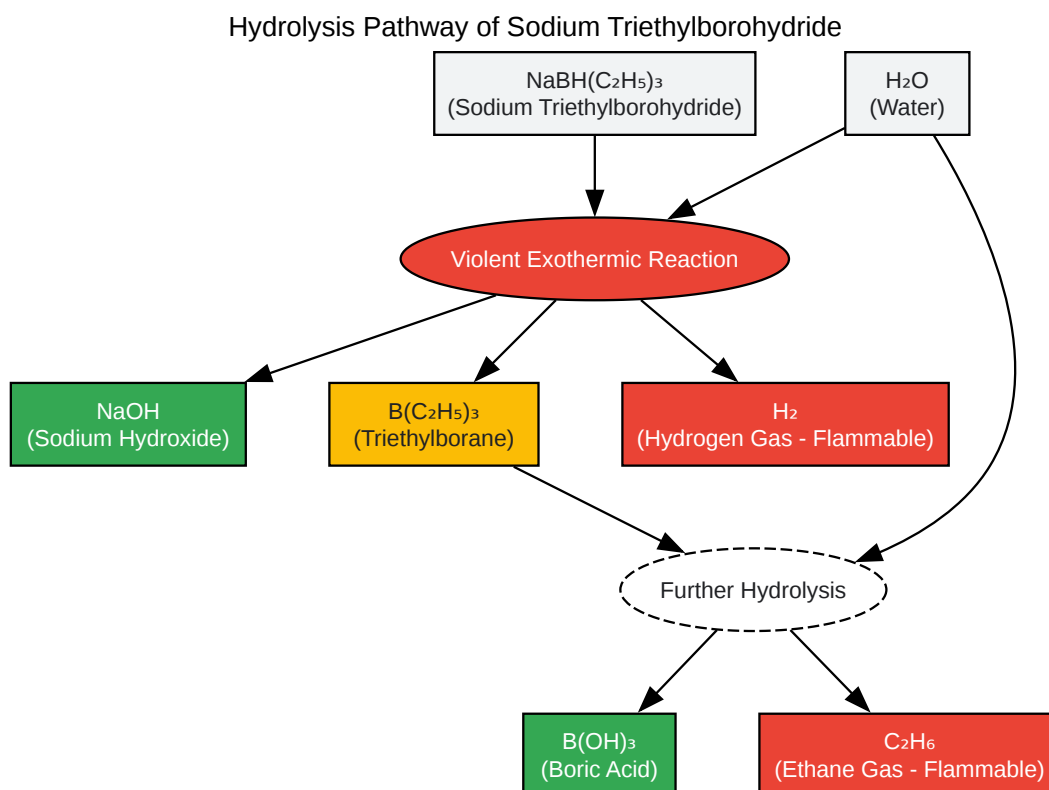
## Hydrolysis Reaction

The reaction with water results in the formation of sodium hydroxide, triethylborane, and hydrogen gas. The triethylborane can further hydrolyze to boric acid and ethane.

Initial Hydrolysis Reaction:  $\text{NaBH}(\text{C}_2\text{H}_5)_3(\text{s}) + \text{H}_2\text{O}(\text{l}) \rightarrow \text{NaOH}(\text{aq}) + \text{B}(\text{C}_2\text{H}_5)_3(\text{g}) + \text{H}_2(\text{g})$

Further Hydrolysis of Triethylborane:  $\text{B}(\text{C}_2\text{H}_5)_3(\text{g}) + 3 \text{H}_2\text{O}(\text{l}) \rightarrow \text{B}(\text{OH})_3(\text{aq}) + 3 \text{C}_2\text{H}_6(\text{g})$

The production of flammable hydrogen and ethane gases in a highly exothermic process is the basis for the "dangerous when wet" classification of this compound.



[Click to download full resolution via product page](#)

Hydrolysis reaction of **sodium triethylborohydride**.

## Experimental Protocols for Characterization

The following sections outline generalized experimental protocols for the characterization of the pyrophoric nature of **sodium triethylborohydride**. These experiments should only be conducted by trained personnel in a properly equipped laboratory with appropriate safety measures in place.

### Determination of Pyrophoricity (Qualitative)

This protocol is adapted from the EPA Method 1050 for pyrophoric liquids.

Objective: To determine if **sodium triethylborohydride** ignites upon contact with air.

Materials:

- **Sodium triethylborohydride** solution
- Inert gas source (Argon or Nitrogen)
- Dry porcelain cup or watch glass
- Dry filter paper
- Syringe and needle (oven-dried and cooled under inert gas)
- Fume hood
- Appropriate personal protective equipment (flame-retardant lab coat, safety goggles, face shield, and appropriate gloves)
- Class D fire extinguisher or dry sand

Procedure:

- Work within a fume hood with the sash at the lowest practical position.
- Purge all glassware and the syringe with an inert gas.
- Place a dry porcelain cup in the fume hood.
- Using a syringe, carefully draw a small amount (approximately 1-2 mL) of the **sodium triethylborohydride** solution.
- Expel the solution into the porcelain cup.
- Observe for at least 5 minutes for any signs of ignition (flame, smoke, or glowing).
- If no ignition occurs, place a piece of dry filter paper in the fume hood and dispense a few drops of the solution onto it.

- Observe for charring or ignition of the filter paper within 5 minutes.
- A positive result (ignition or charring) confirms the pyrophoric nature of the substance.

## Calorimetric Measurement of Heat of Reaction with Water

Objective: To quantify the heat released during the hydrolysis of **sodium triethylborohydride**.

Materials:

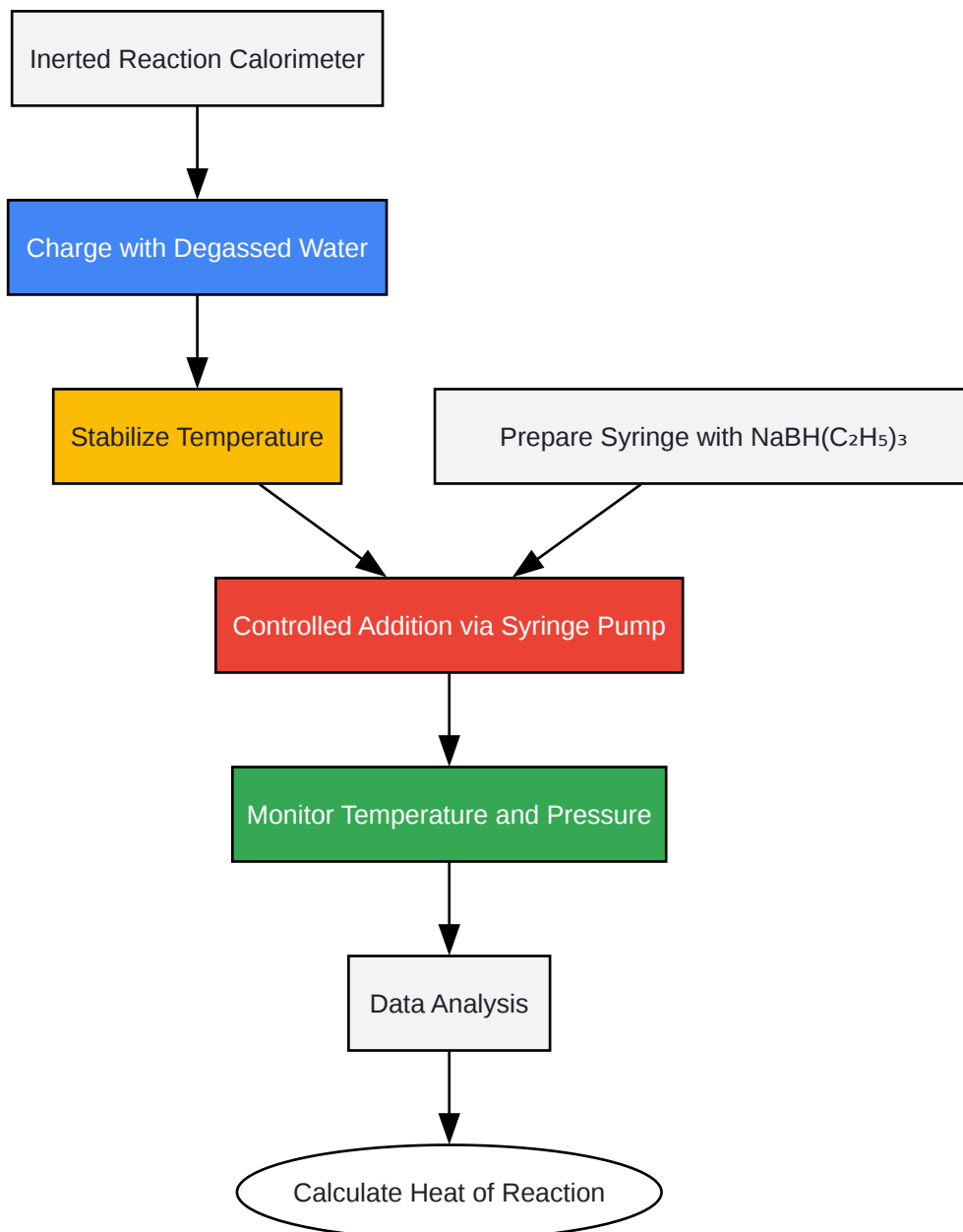
- Reaction calorimeter (e.g., RC1)
- Inerted reaction vessel
- Syringe pump for controlled addition
- Temperature and pressure sensors
- **Sodium triethylborohydride** solution
- Degassed, deionized water
- Inert gas supply

Procedure:

- Ensure the reaction calorimeter is properly calibrated and inerted.
- Charge the reaction vessel with a known amount of degassed, deionized water.
- Bring the water to a stable, controlled temperature (e.g., 25 °C).
- Load a syringe with a known amount of the **sodium triethylborohydride** solution and place it in the syringe pump.
- Start the controlled addition of the **sodium triethylborohydride** solution to the water at a slow, constant rate.

- Monitor and record the temperature and pressure changes within the reactor throughout the addition and for a period after the addition is complete to ensure the reaction has gone to completion.
- The heat of reaction can be calculated from the temperature change, the mass of the reactants, and the heat capacity of the system.

## Experimental Workflow for Calorimetry



[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Sodium triethylborohydride - Wikipedia [en.wikipedia.org]
- 2. Sodium triethylborohydride - Wikiwand [wikiwand.com]
- 3. assignmentpoint.com [assignmentpoint.com]
- 4. researchgate.net [researchgate.net]
- 5. etheses.whiterose.ac.uk [etheses.whiterose.ac.uk]
- 6. Enhancing triethylborane initiation through mechanistic understanding - White Rose eTheses Online [etheses.whiterose.ac.uk]
- 7. Molecule-Induced Radical Formation (MIRF) Reaction of Et<sub>2</sub>BOOEt with Et<sub>3</sub>B is Key to the Et<sub>3</sub>B/O<sub>2</sub> Radical Initiation - White Rose Research Online [eprints.whiterose.ac.uk]
- 8. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [The Pyrophoric Nature of Sodium Triethylborohydride: An In-depth Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b107655#pyrophoric-nature-of-sodium-triethylborohydride-explained]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)